

A Comparative Guide to Barium and Strontium Nitrate in Pyrotechnic Formulations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Barium nitrate*

Cat. No.: *B159605*

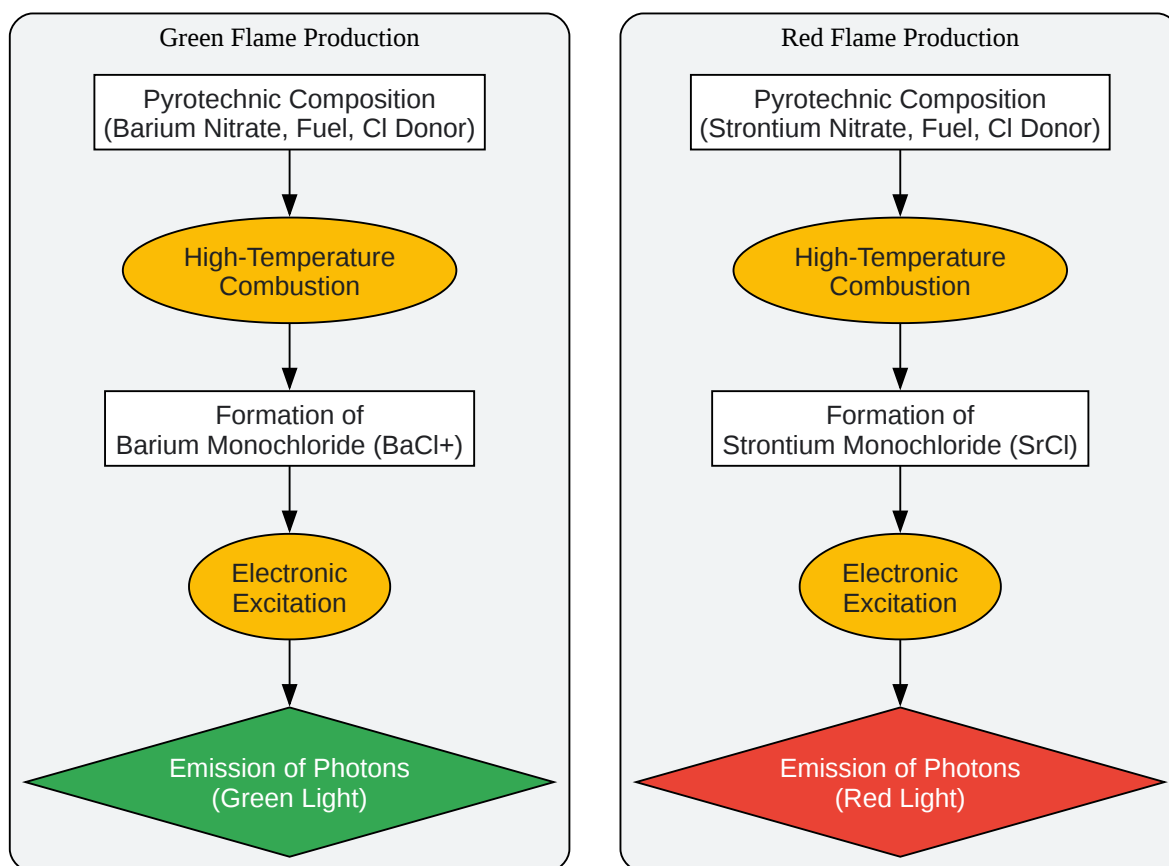
[Get Quote](#)

In the field of pyrotechnics, the generation of vibrant, pure colors is a primary objective, relying on the precise selection of chemical components. Among the most crucial of these are the colorants and oxidizers. This guide provides a detailed comparison of two fundamental compounds: **barium nitrate**, the cornerstone of green pyrotechnic flames, and strontium nitrate, essential for producing brilliant reds. This analysis, supported by experimental data and methodologies, serves as a resource for researchers in chemistry and materials science.

Mechanism of Color Production

The characteristic colors produced by barium and strontium compounds in pyrotechnic flames are a result of molecular emission, not atomic emission. The intense heat of the combustion reaction causes the nitrate salts to decompose and react with a chlorine donor, which is a required component in high-purity color formulations. This reaction forms transient monochloride species (BaCl^+ for green and SrCl for red).

The energy from the flame excites the electrons within these molecules to higher energy levels. As they relax to their ground state, they emit light at specific wavelengths, which our eyes perceive as distinct colors. Barium monochloride emits light in the green portion of the visible spectrum, while strontium monochloride emits in the red portion.^{[1][2][3]}



[Click to download full resolution via product page](#)

Pyrotechnic reaction pathway for color generation.

Physicochemical Properties

The inherent chemical and physical properties of **barium nitrate** and strontium nitrate significantly influence their storage, handling, and performance in pyrotechnic mixtures.

Property	Barium Nitrate ($\text{Ba}(\text{NO}_3)_2$)	Strontium Nitrate ($\text{Sr}(\text{NO}_3)_2$)
Molar Mass	261.35 g/mol	211.63 g/mol [4]
Density	3.24 g/cm ³	2.986 g/cm ³ [4]
Primary Flame Color	Green (with chlorine donor)[3] [5]	Red (with chlorine donor)[4][6]
Thermal Stability	Higher; decomposes at a higher temperature.[7][8][9]	Lower; decomposes at a lower temperature.[7][8][9]
Hygroscopicity	Not very hygroscopic.[10]	Tends to absorb water from the atmosphere.[6]
Toxicity	Poisonous; fatal if swallowed. [2]	Irritant; Oral rat LD ₅₀ : 2750 mg/kg.[6]

Performance Characteristics

The performance of a pyrotechnic color composition is judged by several factors, including the purity and intensity of the color, and its burn rate. While data from directly comparable formulations is scarce, the following table presents representative data and qualitative descriptions.

Performance Metric	Barium Nitrate (Green Formulations)	Strontium Nitrate (Red Formulations)
Color Purity	Good color purity is achieved with a chlorine donor. Often requires an additional oxidizer, like potassium perchlorate, to improve color.[2]	Excellent color purity is achievable. A study of a composition with $\text{Sr}(\text{NO}_3)_2$, magnesium, and PVC reported a color purity of 89%.[3]
Burn Rate	Moderate. Often combined with more energetic oxidizers (perchlorates) to increase the burn rate.[2]	A composition of $\text{Sr}(\text{NO}_3)_2$ (58%), Mg (15%), and PVC burned at a rate of 2.02 mm/s at a pressed density of 1.60 g/cm ³ . [3]
Key Formulation Notes	Barium also acts as a stabilizer in some mixtures.[10] Without a chlorine donor, produces a white light from BaO . [2]	The hygroscopic nature can complicate manufacturing, requiring anhydrous solvents or careful drying of the salt before use.[11]

Experimental Protocols

Objective evaluation of pyrotechnic performance requires standardized experimental methods. The key protocols for measuring burn rate and color purity are detailed below.

Linear Burn Rate Measurement

The linear burn rate quantifies how fast a flame front propagates through a consolidated pyrotechnic composition and is typically measured in millimeters per second (mm/s). [12]

Methodology:

- **Sample Preparation:** The pyrotechnic composition is dried, sieved, and pressed into a container of known dimensions, such as a cardboard tube or a U-shaped gutter, to a specified density.[12][13] This ensures consistent and repeatable burning.

- Ignition: The composition is ignited at one end using a consistent ignition source, such as a heated tungsten wire or a small torch flame.[\[12\]](#)[\[13\]](#)
- Data Acquisition: The time it takes for the flame front to travel between two or more predetermined points is measured. Several techniques can be employed:
 - Optical Fibers: Optical fibers are placed at set distances along the sample. As the flame passes, it triggers the fibers, and the time difference is recorded by an oscilloscope.[\[13\]](#)
 - Video Analysis: A high-speed video camera records the entire burn. The footage is then analyzed frame-by-frame to determine the time elapsed between the flame reaching the start and end marks.[\[12\]](#)
 - Infrared Thermography: An infrared camera tracks the thermal signature of the flame front, providing continuous data on its position versus time.[\[14\]](#)
- Calculation: The burn rate (R) is calculated by dividing the distance (d) between the measurement points by the elapsed time (t): $R = d / t$.

Color Purity and Luminous Intensity Analysis

Color analysis in pyrotechnics is performed using spectroscopy to objectively quantify the light produced, moving beyond subjective human observation.

Methodology:

- Sample Combustion: A small, fixed amount of the pyrotechnic composition is burned under controlled conditions.
- Spectral Data Collection: The light emitted from the flame is captured by a spectrometer, often equipped with a cosine corrector to gather light over a wide angle.[\[15\]](#) The spectrometer records the intensity of light at each wavelength across the visible spectrum (typically 380-780 nm).[\[16\]](#)
- Data Processing & Calculation:
 - The raw spectral data is processed to correct for instrument response.

- CIE 1931 Chromaticity Coordinates: The corrected spectrum is used to calculate the CIE (Commission Internationale de l'Éclairage) 1931 tristimulus values (X, Y, Z), which are then converted into two-dimensional chromaticity coordinates (x, y).^{[16][17]} These coordinates precisely define the color on the standard CIE 1931 color space diagram.^[18]
- Dominant Wavelength and Purity: From the (x, y) coordinates, the dominant wavelength and color purity can be determined. The dominant wavelength corresponds to the perceived hue (e.g., a specific shade of red), while purity indicates the saturation of the color (i.e., how much it is diluted by white light).^{[16][19]}
- Luminous Intensity: The spectral data can also be integrated to calculate photometric quantities such as luminous intensity (measured in candelas), which quantifies the brightness of the light source as perceived by the human eye.^[16]

Conclusion

Barium nitrate and strontium nitrate are indispensable for creating green and red pyrotechnic effects, respectively. The choice between them is dictated by the desired color. However, their distinct physicochemical properties present different challenges in formulation and handling.

Barium nitrate is toxic and often requires a secondary oxidizer to boost performance, but it is not hygroscopic.^{[2][10]} Strontium nitrate provides excellent red color but its tendency to absorb moisture requires careful management during the manufacturing process.^[6] For researchers and developers, a thorough understanding of these compounds, supported by quantitative performance analysis using standardized protocols, is essential for creating safe, reliable, and visually spectacular pyrotechnic displays.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pyrotechnic Burn Rate Measurements: Strand Testing | Semantic Scholar [semanticscholar.org]

- 2. Barium nitrate | PyroData [pyrodata.com]
- 3. Barium nitrate makes fireworks burn in a bright green color-Hunan United Technology Co., Ltd_Chlorate_Perchlorate [unitedchemindustry.com]
- 4. Strontium nitrate - Wikipedia [en.wikipedia.org]
- 5. osti.gov [osti.gov]
- 6. Strontium nitrate | PyroData [pyrodata.com]
- 7. a-leveltuition.com [a-leveltuition.com]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. chemguide.co.uk [chemguide.co.uk]
- 10. Pyrotechnic composition - Wikipedia [en.wikipedia.org]
- 11. skylighter.com [skylighter.com]
- 12. jpyro.co.uk [jpyro.co.uk]
- 13. mdpi.com [mdpi.com]
- 14. repository.up.ac.za [repository.up.ac.za]
- 15. researchgate.net [researchgate.net]
- 16. apps.dtic.mil [apps.dtic.mil]
- 17. CIE 1931 | Avery Dennison [reflectives.averydennison.com]
- 18. researchgate.net [researchgate.net]
- 19. apps.dtic.mil [apps.dtic.mil]
- To cite this document: BenchChem. [A Comparative Guide to Barium and Strontium Nitrate in Pyrotechnic Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b159605#barium-nitrate-vs-strontium-nitrate-for-red-and-green-pyrotechnic-flames]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com